

# Commercial Availability and Synthetic Utility of 2-Iodopentane: A Technical Guide

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## Compound of Interest

Compound Name: **2-Iodopentane**

Cat. No.: **B127505**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2-iodopentane** (CAS No. 637-97-8), a versatile secondary alkyl iodide crucial for various applications in organic synthesis, including pharmaceutical and agrochemical research.<sup>[1]</sup> The document details current suppliers, product specifications, and pricing, alongside representative experimental protocols for its use in key synthetic transformations.

## Commercial Suppliers and Product Specifications

**2-Iodopentane** is readily available from a range of chemical suppliers, catering to needs from small-scale research to bulk quantities. Purity levels typically range from 95% to over 98%. The following table summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Biosynth <sup>[2]</sup>	---	100 mg, 1 g	\$389.00 (100 mg), \$1,239.00 (1 g)	Lead time of 3-4 weeks.
LookChem <sup>[3]</sup>	95% - 98%	5 mg - 100 g	Varies by supplier. e.g., AHH: \$710.00 (100g, 98%); American Custom Chemicals: \$496.54 (5mg, 95%); TRC: \$185.00 (500mg)	Marketplace with multiple distributors.
Santa Cruz Biotechnology <sup>[4]</sup>	---	---	---	For research use only.
Benchchem <sup>[5]</sup>	---	---	---	Notes its use as a substrate for studying nucleophilic substitution.
MOLBASE <sup>[6]</sup>	96% - ≥98%	1 g - 1 ton	---	Lists multiple suppliers, primarily based in China.
CymitQuimica <sup>[1]</sup> <sup>[7]</sup>	Min. 95%	---	---	Provides general chemical and safety information.
Career Henan Chemical Co. <sup>[6]</sup>	98%	2 g	---	Listed on MOLBASE.

Chengdu

SinoStandards  
Bio-Tech Co.,Ltd.

98%

1 g

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Listed on  
MOLBASE.[\[6\]](#)

Tetrahedron

Scientific Inc.[\[6\]](#)

96%

25 kg, 1 ton

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Listed on  
MOLBASE.

Disclaimer: Prices and availability are subject to change. Please consult the supplier's website for the most current information.

## Key Synthetic Applications and Experimental Protocols

As a secondary alkyl iodide, **2-iodopentane** is a valuable reagent in synthetic organic chemistry. The carbon-iodine bond is the weakest among the carbon-halogen bonds, making the iodine atom an excellent leaving group in nucleophilic substitution and elimination reactions.[\[5\]](#) It serves as a key intermediate for introducing the pentan-2-yl group into molecules and for stereochemical studies.[\[5\]](#)

### Nucleophilic Substitution (SN2) Reactions

**2-Iodopentane** is an excellent substrate for SN2 reactions, where a nucleophile attacks the carbon atom bearing the iodine, leading to inversion of stereochemistry. A common application is the synthesis of other 2-substituted pentane derivatives.[\[5\]](#)

#### Representative Protocol: Synthesis of an Azide via SN2 Reaction

This protocol is a generalized procedure based on microwave-assisted synthesis of alkyl azides.[\[8\]](#)

Materials:

- **2-Iodopentane**
- Sodium azide ( $\text{NaN}_3$ )

- Water (as solvent)
- Microwave reactor
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

**Procedure:**

- In a microwave-safe reaction vessel, combine **2-iodopentane** (1.0 eq.), sodium azide (1.2-1.5 eq.), and water.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a set temperature (e.g., 100-150 °C) for a specified time (e.g., 10-30 minutes), with stirring.
- After the reaction is complete, cool the vessel to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with water and brine.
- Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude 2-azidopentane.
- Purify the product as necessary, typically by column chromatography.

## Grignard Reagent Formation

**2-Iodopentane** can be used to prepare the corresponding Grignard reagent, pentan-2-ylmagnesium iodide. This organometallic reagent is a powerful nucleophile and strong base, widely used for forming new carbon-carbon bonds.

Representative Protocol: Formation of Pentan-2-ylmagnesium Iodide

This protocol is a generalized procedure for Grignard reagent formation.[\[4\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- **2-Iodopentane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (for activation)
- Three-neck round-bottom flask, flame-dried
- Reflux condenser with a drying tube
- Addition funnel
- Magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)

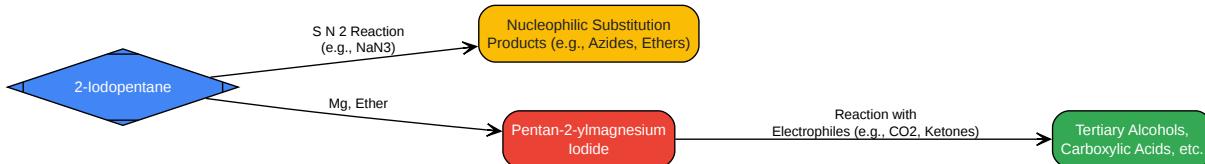
Procedure:

- Set up the flame-dried glassware under an inert atmosphere. Place magnesium turnings (1.2-1.5 eq.) in the flask.
- Add a small crystal of iodine to activate the magnesium surface.
- In the addition funnel, prepare a solution of **2-iodopentane** (1.0 eq.) in the anhydrous solvent.

- Add a small portion of the **2-iodopentane** solution to the magnesium turnings. The reaction may need gentle warming to initiate, which is often indicated by bubbling and the disappearance of the iodine color.
- Once the reaction has started, add the remaining **2-iodopentane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture (with gentle heating if necessary) until the magnesium is consumed.
- The resulting grey/brown solution is the Grignard reagent, which should be used immediately in the subsequent reaction step.

## Visualization of Synthetic Pathways

The following diagram illustrates the central role of **2-iodopentane** as a precursor in common synthetic transformations.



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Caption: Key synthetic pathways involving **2-Iodopentane**.

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